

Mordant Orange 6 CAS number and molecular formula

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B606671

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Mordant Orange 6: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mordant Orange 6 is a synthetic azo dye primarily utilized in the textile industry for coloring wool, silk, and other fabrics. This document provides a comprehensive technical overview of **Mordant Orange 6**, including its chemical and physical properties, synthesis, and mechanism of action as a mordant dye. While extensively used in industrial applications, its utility within biological research and drug development remains largely unexplored, with a notable absence of published specific experimental protocols or established roles in cellular signaling pathways. This guide consolidates the available technical data on **Mordant Orange 6** and provides a foundational understanding of its chemistry and general application as a mordant dye.

Chemical and Physical Properties

Mordant Orange 6, also known as C.I. 26520, is a disodium salt of a complex aromatic azo compound.^[1] Its key identifiers and physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	3564-27-0	[1][2]
Molecular Formula	C19H12N4Na2O6S	[1][2]
Molecular Weight	470.37 g/mol	[1]
Appearance	Red-orange powder	[2]
Solubility	Soluble in water (80 g/L at 80 °C), slightly soluble in ethanol and acetone	[2]
λ_{max}	381 nm	[2]
pH Indicator Range	Yellow (10.5) to Red (12.0)	[2]

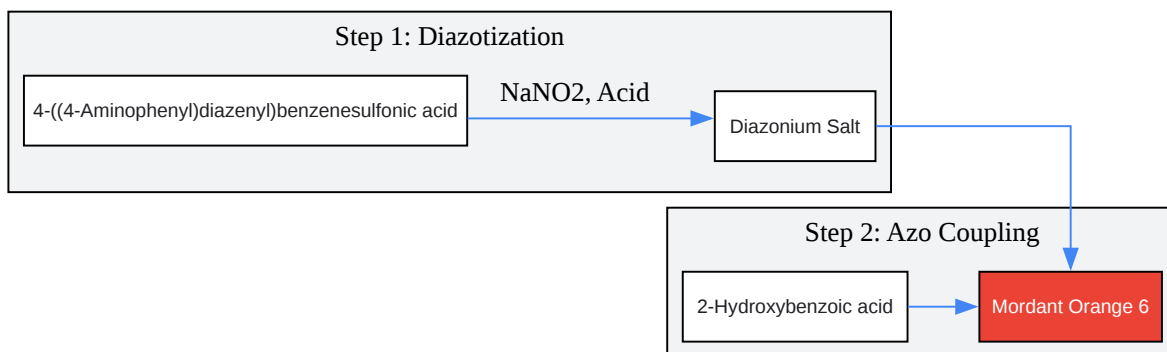
Behavior in Solutions:

- In concentrated sulfuric acid, it appears reddish-purple and turns yellowish-orange upon dilution.[2]
- In concentrated hydrochloric acid, it is purple and gradually becomes colorless.[2]
- An aqueous solution turns light brownish-yellow with the addition of concentrated acid and red-orange-brown with concentrated caustic soda.[2]

Synthesis

The synthesis of **Mordant Orange 6** involves a two-step process: diazotization followed by an azo coupling reaction.[1]

- **Diazotization:** 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid is treated with a nitrite source, typically sodium nitrite, in an acidic solution to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 2-Hydroxybenzoic acid (salicylic acid) to form the final **Mordant Orange 6** molecule.[1]



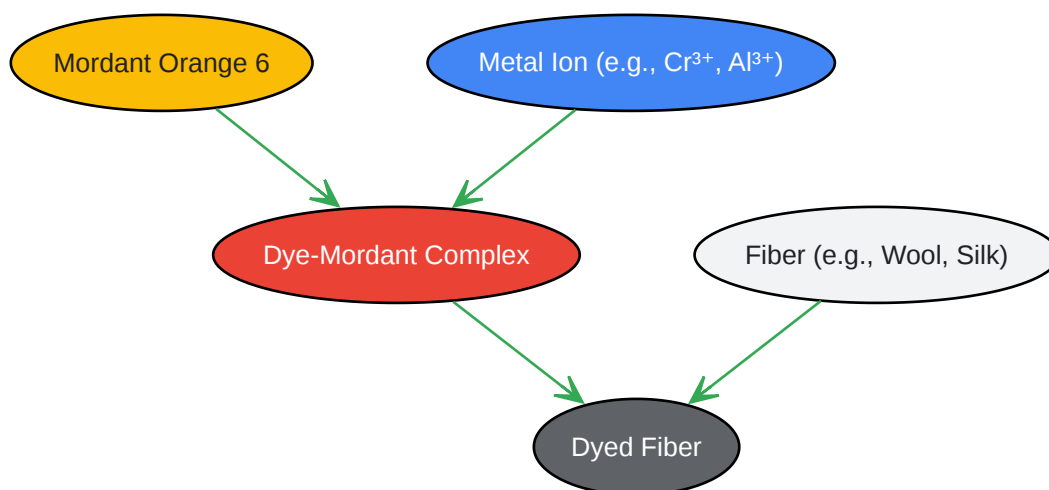
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Figure 1: Synthesis workflow for **Mordant Orange 6**.

Mechanism of Action as a Mordant Dye

Mordant dyes are so named because they require a mordant to bind effectively to the substrate. A mordant is typically a polyvalent metal ion, such as chromium or aluminum, that forms a coordination complex with the dye molecule. This complex then binds to the material being dyed, enhancing the fastness of the color.

The general mechanism can be understood as a three-part interaction: the mordant, the dye, and the substrate.



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